

Introduction: Understanding Guanidinoacetic-13C2 Acid

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Compound of Interest

Compound Name: Guanidinoacetic-13C2 Acid

CAS No.: 634616-40-3

Cat. No.: B563290

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Guanidinoacetic-13C2 Acid (GAA-13C2) is a stable, isotopically labeled form of guanidinoacetic acid, a naturally occurring amino acid derivative.[1][2][3][4] In biological systems, GAA is the direct endogenous precursor to creatine, a molecule vital for cellular energy metabolism, particularly in muscle and brain tissue.[4][5][6] The incorporation of two Carbon-13 isotopes into the glycine backbone makes GAA-13C2 an invaluable tool for researchers. It serves as a tracer in metabolic studies, allowing for the precise quantification of creatine synthesis, turnover, and overall energy dynamics using mass spectrometry-based methods.[7][8] Its primary applications are in clinical and biomedical research, especially as a diagnostic marker for conditions affecting renal function and in studies of metabolic pathways.[1][2][3][9]

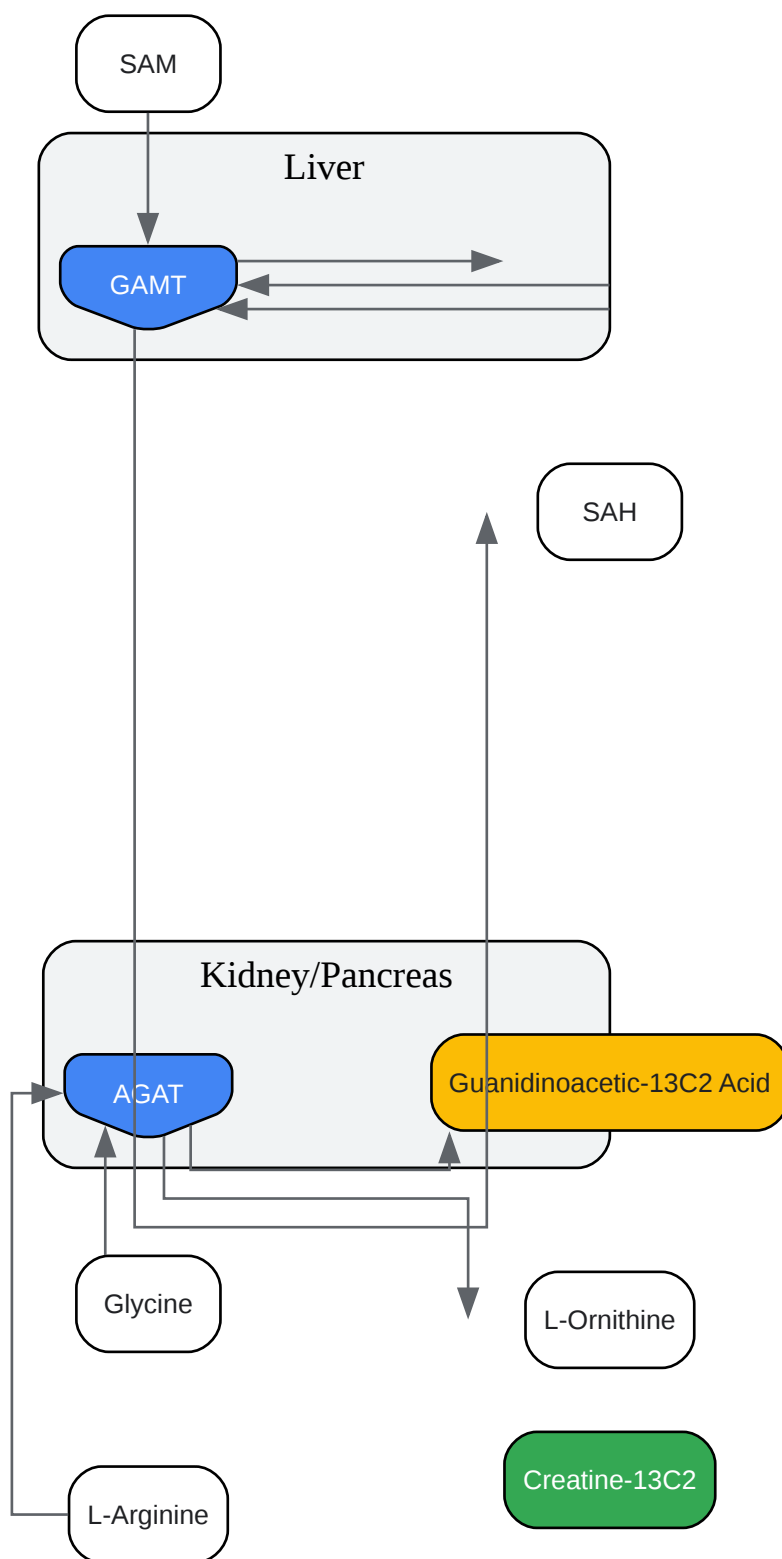
While isotopically labeled compounds share the same fundamental chemical reactivity and hazards as their unlabeled counterparts, their high cost and specific use in sensitive analytical experiments demand meticulous handling to ensure both personnel safety and experimental integrity. This guide provides a comprehensive overview of the safety protocols, handling procedures, and emergency responses necessary for working with **Guanidinoacetic-13C2 Acid** in a research environment.

Physicochemical Properties

Property	Value	Source(s)
Chemical Name	N-(Aminoiminomethyl)-glycine- ¹³ C ₂	[1][2]
CAS Number	634616-40-3	[1][2][3][10]
Molecular Formula	(¹³ C) ₂ H ₇ N ₃ O ₂	[1][3][10]
Molecular Weight	119.09 g/mol	[1][3][10]
Appearance	White to beige solid/powder	[2][11]
Purity	Typically >95%	[3]
Melting Point	>250° C (decomposes)	[10]
Storage Temperature	Refrigerate (+2°C to +8°C)	[2][3][7]

Biochemical Pathway: Creatine Synthesis

Guanidinoacetic-¹³C₂ Acid follows the same metabolic path as endogenous GAA, where it is methylated to form creatine. This process is fundamental to its application as a metabolic tracer.



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Biosynthesis pathway from Glycine to Creatine via GAA.

Hazard Identification and Toxicological Profile

Safety data for isotopically labeled compounds are often limited. Therefore, the hazard profile is based on the more extensively studied unlabeled parent compound, Guanidinoacetic Acid (CAS 352-97-6). The isotopic substitution does not alter the chemical's hazardous properties.

GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	H335: May cause respiratory irritation

(Classification based on data for Guanidinoacetic Acid, CAS 352-97-6)[11][12][13]

Toxicological Summary

The acute toxicity of guanidinoacetic acid is considered low.[6] The primary hazards are related to direct contact, causing irritation to the skin, eyes, and respiratory tract upon inhalation of dust.[11][12][13]

- **Key Mechanistic Insight:** In animal and human studies, high exogenous doses of GAA have been shown to increase circulating levels of homocysteine.[4][6][14] This is not considered a direct toxic effect but rather a metabolic consequence of the high demand for methyl groups (from S-adenosylmethionine, or SAM) required to convert GAA to creatine.[4][14] This insight is crucial for researchers designing long-term or high-dose in vivo studies, as elevated homocysteine is a known risk factor for various health issues. However, for typical in vitro and tracer applications, this metabolic effect is of minimal concern for handler safety.
- **Mutagenicity and Carcinogenicity:** There is no data available to suggest that guanidinoacetic acid has mutagenic or carcinogenic properties.[13]

Safe Handling and Personal Protective Equipment (PPE)

A proactive approach to safety through proper engineering controls and consistent use of PPE is paramount.

Engineering Controls

- Ventilation: Always handle **Guanidinoacetic-13C2 Acid** powder in a well-ventilated area.^[12]^[15] For weighing and preparing stock solutions, a certified chemical fume hood or a powder containment balance enclosure is strongly recommended to minimize inhalation of airborne dust.^[15]

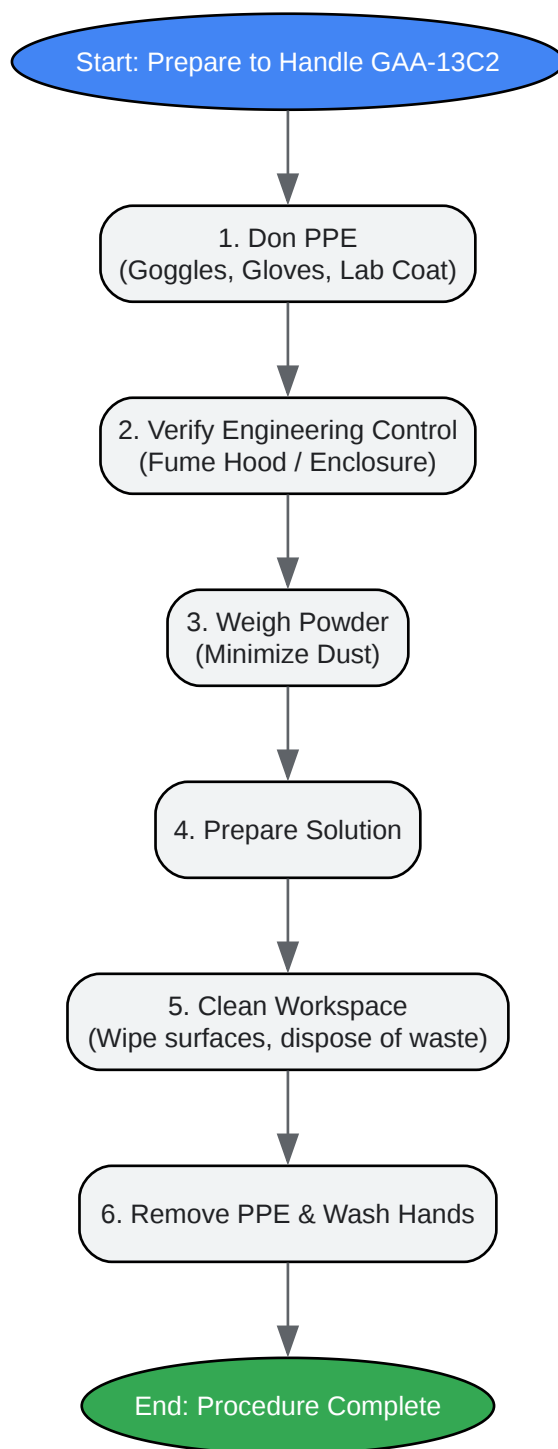
Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles conforming to EU EN166 or US NIOSH standards.^[12]^[13] A face shield should be used if there is a significant risk of splashing or dust generation.
- Skin Protection: Wear nitrile or latex gloves. A standard laboratory coat is required. For handling larger quantities, consider wearing impervious clothing to prevent skin exposure.^[11]^[12]^[13]
- Respiratory Protection: Under normal laboratory use with adequate engineering controls (e.g., fume hood), respiratory protection is not typically required.^[13] If handling large quantities or if dust cannot be controlled, a NIOSH-approved respirator with a particulate filter (e.g., N95) is necessary.^[12]

Protocol: Safe Weighing and Solution Preparation

- Preparation: Don all required PPE (lab coat, gloves, safety goggles). Ensure the chemical fume hood or ventilated enclosure is operational.
- Staging: Place a calibrated analytical balance, weigh paper/boat, spatula, the sealed container of GAA-13C2, and a labeled vessel for the final solution inside the enclosure.

- **Equilibration:** Allow the GAA-13C2 container to equilibrate to room temperature before opening to prevent condensation of moisture on the cold powder.
- **Weighing:** Carefully open the container. Using a clean spatula, transfer the desired amount of powder to the weigh paper. Avoid any actions that could generate dust. Close the primary container immediately after dispensing.
- **Solubilization:** Transfer the weighed powder into the final labeled vessel. Add the desired solvent slowly to avoid splashing. If necessary, cap and vortex or sonicate to fully dissolve.
- **Cleanup:** Carefully wipe down the spatula and balance with a damp cloth or towel to collect any residual powder. Dispose of the weigh paper and cleaning materials as chemical waste.
- **Final Steps:** Wash hands thoroughly with soap and water after removing gloves.[\[13\]](#)[\[15\]](#)



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Workflow for safely handling solid **Guanidinoacetic-13C2 Acid**.

Storage and Stability

Proper storage is essential for maintaining the chemical integrity and purity of this expensive research material.

Storage Conditions

- Temperature: Store refrigerated at +2°C to +8°C.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Atmosphere: Keep the container tightly closed in a dry, well-ventilated place.[\[11\]](#)[\[12\]](#)[\[15\]](#)
- Light: Protect from light to prevent potential degradation over long-term storage.[\[7\]](#)

Chemical Stability and Incompatibilities

- Stability: The compound is stable under recommended storage conditions.[\[11\]](#)[\[13\]](#)[\[15\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents.[\[11\]](#)[\[13\]](#)[\[15\]](#)
- Hazardous Decomposition: When exposed to high heat or fire, it may decompose to produce toxic fumes, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[\[11\]](#)[\[13\]](#)[\[15\]](#)

Parameter	Recommended Condition	Rationale
Temperature	+2°C to +8°C	Slows potential degradation, ensures long-term stability.
Container	Tightly sealed, original vial	Prevents contamination and moisture absorption.
Light	Store in the dark (e.g., in a box)	Prevents potential light-induced degradation.
Location	Designated chemical refrigerator	Segregates from incompatible materials and foodstuffs.

Emergency Procedures

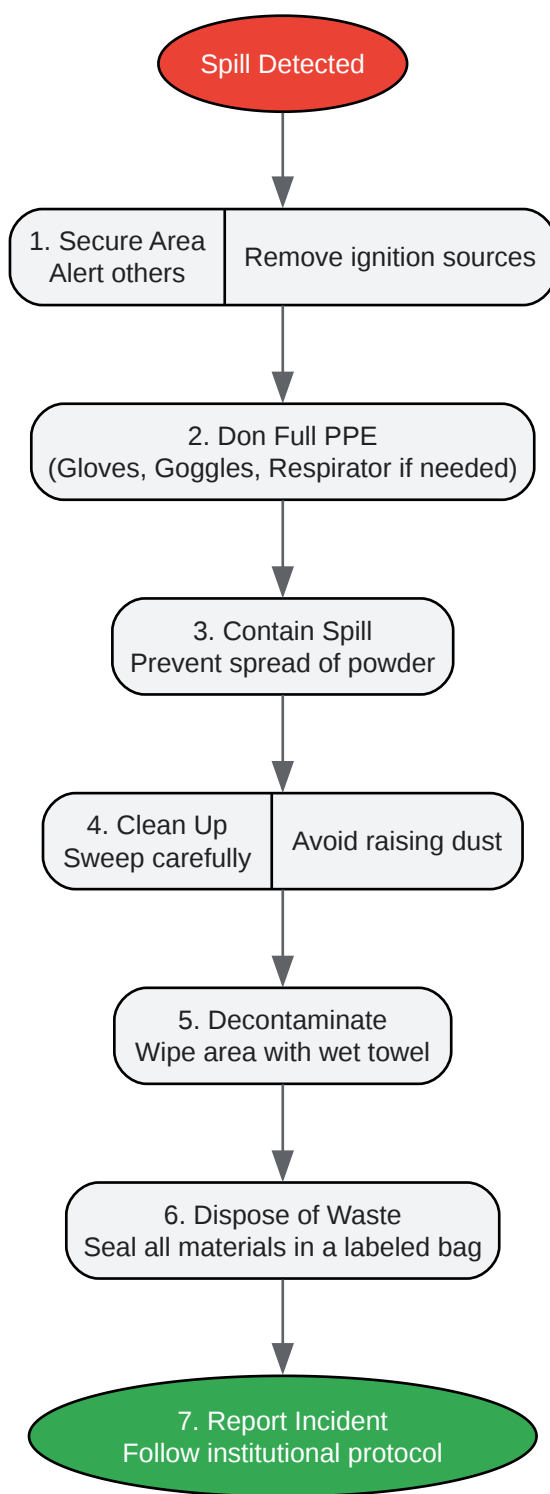
Rapid and correct response to an exposure or spill is critical.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Skin Contact: Remove all contaminated clothing. Wash skin immediately with plenty of soap and water. If irritation develops or persists, seek medical attention.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell or has difficulty breathing, seek medical attention.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek medical attention.[\[12\]](#)[\[13\]](#)

Accidental Release / Spill Response

- Evacuate & Secure: Immediately alert others in the area. Evacuate non-essential personnel. Remove all sources of ignition.[\[15\]](#)
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Wearing appropriate PPE, prevent the powder from spreading.
- Clean-up: For a small dry spill, carefully sweep or vacuum the material into a suitable, labeled container for disposal. Avoid generating dust. Use a wet paper towel to wipe the area clean.
- Disposal: Place all contaminated materials (including PPE) into a sealed container for hazardous waste disposal.



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Step-by-step workflow for responding to a solid chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[\[12\]](#)[\[15\]](#)
- Specific Hazards: Fine dust dispersed in air in sufficient concentrations may form an explosive mixture with an ignition source.[\[15\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[12\]](#)[\[15\]](#)

Disposal Considerations

All waste materials must be handled as hazardous chemical waste.

- Unused Product and Contaminated Materials: Collect unused product and any materials used for cleanup (e.g., paper towels, gloves) in a sealed, properly labeled hazardous waste container.
- Regulatory Compliance: Dispose of all waste in accordance with federal, state, and local environmental regulations. Do not empty into drains.[\[11\]](#)[\[12\]](#)[\[16\]](#) Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

Conclusion

Guanidinoacetic-13C2 Acid is a powerful research tool with a well-defined, manageable hazard profile. Its primary risks are associated with irritation from direct physical contact. By adhering to the principles of good laboratory practice—utilizing proper engineering controls, consistently wearing appropriate PPE, and following established protocols for handling, storage, and disposal—researchers can ensure both their personal safety and the integrity of their experimental outcomes. A thorough understanding of the compound's properties and a prepared response to potential emergencies are the cornerstones of responsible scientific investigation.

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